

Desmedipham: A Technical Guide to a Selective Systemic Herbicide

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Compound of Interest

Compound Name: Desmedipham

Cat. No.: B1670296

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Abstract

Desmedipham is a selective, systemic herbicide belonging to the phenyl-carbamate chemical class.[1][2] It is primarily used for post-emergence control of a wide range of broadleaf weeds in sugar beet cultivation.[3][4] Its mode of action involves the inhibition of photosynthesis at Photosystem II (PSII), disrupting the electron transport chain and leading to the death of susceptible plant species.[3] This technical guide provides an in-depth overview of **Desmedipham**, including its chemical and physical properties, mechanism of action, herbicidal efficacy, and detailed experimental protocols for its study.

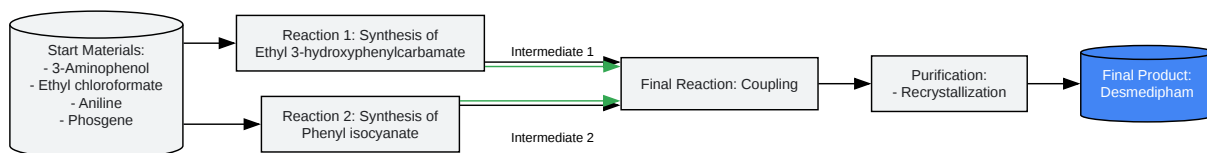
Chemical and Physical Properties

Desmedipham is a colorless crystalline solid with the chemical formula $C_{16}H_{16}N_2O_4$ and a molecular weight of 300.31 g/mol. It has a melting point of 120°C. Key physicochemical properties of **Desmedipham** are summarized in the table below for easy reference.

Property	Value	Unit
Molecular Formula	C ₁₆ H ₁₆ N ₂ O ₄	
Molecular Weight	300.31	g/mol
Physical State	Colorless crystals	
Melting Point	120	°C
Water Solubility	7	mg/L (at 20°C)
Vapor Pressure	4 x 10 ⁻⁷	hPa (at 25°C)
Octanol-Water Partition Coefficient (LogP)	3.38	
Solubility in Acetone	>200	g/L
Solubility in Methanol	187,000	mg/L
Solubility in Dichloromethane	19,900	mg/L
Solubility in Hexane	20	mg/L

Mechanism of Action: Inhibition of Photosystem II

Desmedipham's herbicidal activity stems from its ability to inhibit photosynthesis in susceptible plants. Specifically, it targets and binds to the D1 protein within the Photosystem II (PSII) complex located in the thylakoid membranes of chloroplasts. This binding action blocks the electron flow from quinone A (QA) to quinone B (QB), effectively interrupting the photosynthetic electron transport chain. The disruption of this process prevents the production of ATP and NADPH, which are essential for CO₂ fixation and the subsequent synthesis of carbohydrates, ultimately leading to plant death.



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References

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